

# 6-amino-1,3-benzoxazol-2(3H)-one molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	6-amino-1,3-benzoxazol-2(3H)-one
Cat. No.:	B1268560

[Get Quote](#)

## Technical Data Sheet: 6-amino-1,3-benzoxazol-2(3H)-one

Audience: Researchers, scientists, and drug development professionals.

This document provides the core chemical properties of **6-amino-1,3-benzoxazol-2(3H)-one**, a compound of interest in various research and development applications.

## Chemical Identity and Properties

The fundamental molecular characteristics of **6-amino-1,3-benzoxazol-2(3H)-one** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	150.13 g/mol <a href="#">[1]</a>
IUPAC Name	6-amino-3H-1,3-benzoxazol-2-one <a href="#">[1]</a>
CAS Number	22876-17-1 <a href="#">[1]</a> <a href="#">[3]</a>

This compound, also known by synonyms such as 6-amino-3H-benzoxazol-2-one, is characterized by its benzoxazole core structure with an amino group substitution.[1] The precise molecular weight is calculated to be 150.135 g/mol .[4]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 6-amino-1,3-benzoxazol-2(3H)-one | C7H6N2O2 | CID 826989 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-amino-1,3-benzoxazol-2(3h)-one, 95%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 3. 6-AMINO-1,3-BENZOXAZOL-2(3H)-ONE | 22876-17-1 [chemicalbook.com]
- 4. molbase.com [molbase.com]
- To cite this document: BenchChem. [6-amino-1,3-benzoxazol-2(3H)-one molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1268560#6-amino-1-3-benzoxazol-2-3h-one-molecular-weight-and-formula>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)